

Comprehensive Safety and Handling Guide for 4-Nitrocatechol Sulfate

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Compound of Interest

Compound Name: 4-Nitrocatechol sulfate

CAS No.: 10485-66-2

Cat. No.: B1204417

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety protocols and logistical information for the handling and disposal of **4-Nitrocatechol sulfate** (CAS No. 14528-64-4). Adherence to these procedures is critical to ensure personal safety and proper management of this chemical in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

4-Nitrocatechol sulfate is a yellow crystalline powder that can cause skin, eye, and respiratory tract irritation.^{[1][2][3]} The toxicological properties of this material have not been fully investigated, warranting cautious handling.^[1]

Recommended Personal Protective Equipment:

A multi-layered approach to PPE is mandatory when handling **4-Nitrocatechol sulfate**.

PPE Category	Specification	Rationale
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] A face shield is recommended when there is a risk of splashes.	Protects against dust particles and splashes that can cause serious eye irritation.[2][3]
Skin Protection	Wear appropriate protective gloves to prevent skin exposure.[1] Butyl rubber gloves are generally recommended for handling nitro compounds.[4][5] A lab coat or chemical-resistant apron should be worn.[4]	Provides a barrier against accidental skin contact, which can cause irritation.[2][3]
Respiratory Protection	Use a dust mask type N95 (US) or follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[1][6] All handling of the solid should occur in a certified chemical fume hood to minimize inhalation exposure.[4]	Protects against inhalation of dust, which may cause respiratory tract irritation.[2][3][7]

Operational Plan: Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and maintain the chemical's stability.

Handling Protocol:

- Engineering Controls: Always handle **4-Nitrocatechol sulfate** in a well-ventilated area, preferably within a certified chemical fume hood, to keep airborne concentrations low.[1][4]
- Minimize Dust Generation: Handle the solid carefully to avoid generating dust.[1][7] Use a spatula that minimizes aerosolization when transferring the powder.
- Personal Hygiene: Wash hands thoroughly after handling.[1][7] Do not eat, drink, or smoke in the work area.[7]
- Avoid Contact: Avoid contact with eyes, skin, and clothing.[1]
- Contaminated Clothing: Remove and wash contaminated clothing before reuse.[1][7]

Storage Protocol:

- Container: Store in a tightly closed container.[1][7]
- Conditions: Keep in a cool, dry, and well-ventilated area.[1] It is recommended to store refrigerated, below 4°C (39°F), or at -20°C for long-term stability.[1][6][8]
- Incompatibilities: Store away from incompatible substances such as strong oxidizing agents.
[1]

Disposal Plan

Dispose of **4-Nitrocatechol sulfate** and its containers in accordance with all applicable local, state, and federal regulations.

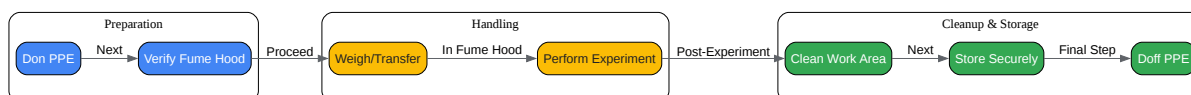
Waste Disposal Protocol:

- Containerization: Collect waste material in a suitable, labeled container.[1] Do not mix with other waste streams.
- Labeling: Clearly label the waste container with "Hazardous Waste" and the chemical name.
- Spill Cleanup: In case of a spill, clean it up immediately, observing all safety precautions.[1]

- For dry spills, sweep up the material, avoiding dust generation, and place it into a suitable container for disposal.[1][7]
- Provide adequate ventilation during cleanup.[1]
- Professional Disposal: Contact a licensed professional waste disposal service to dispose of this material. Do not discharge it into sewers or waterways.

Visualized Workflows

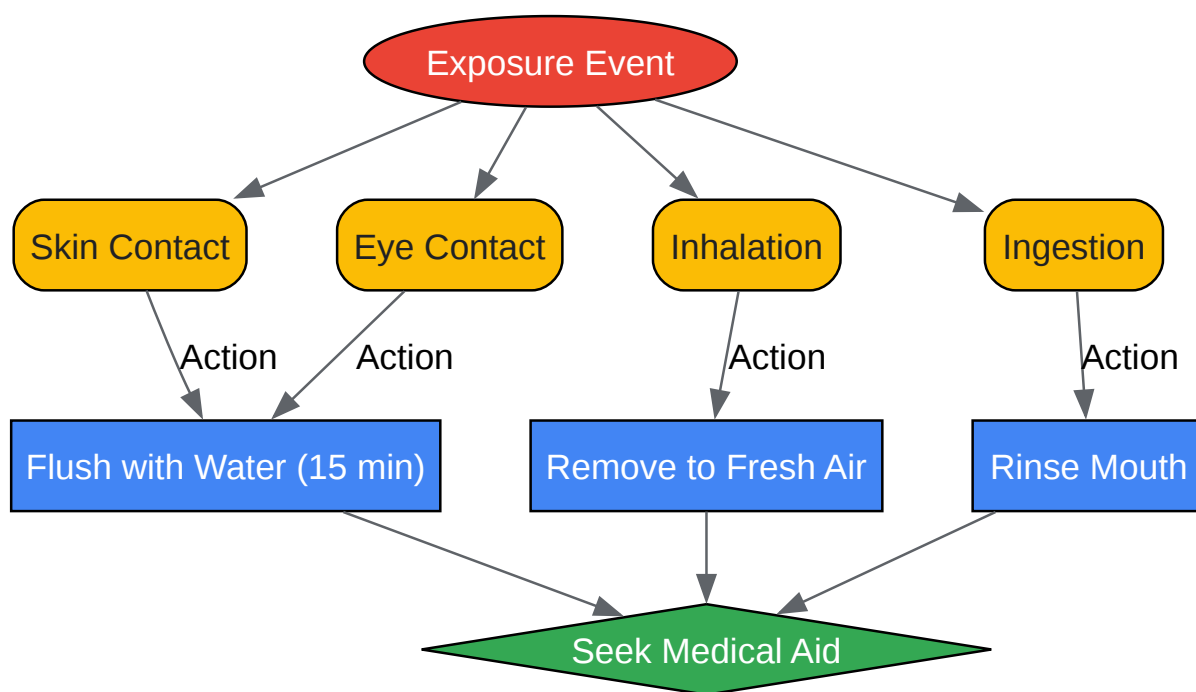
Handling Workflow for 4-Nitrocatechol Sulfate



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Caption: A stepwise workflow for the safe handling of **4-Nitrocatechol sulfate**.

Emergency Response Logic



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